

# Propionohydrazide: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: *Propionohydrazide*

Cat. No.: *B1585097*

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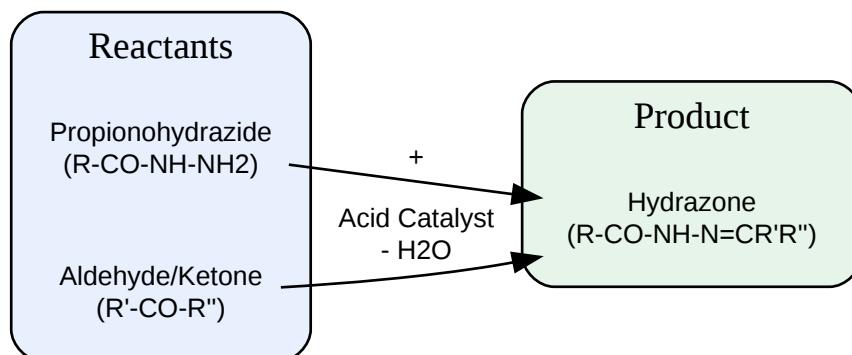
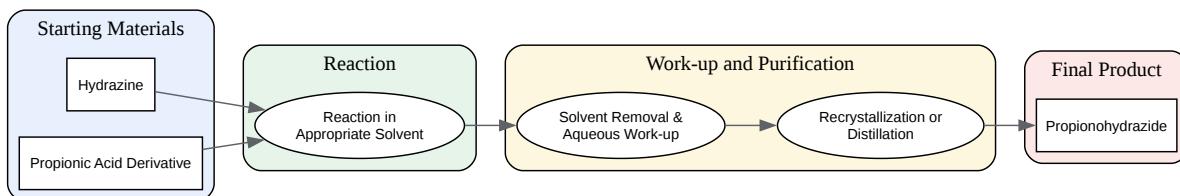
## Introduction

**Propionohydrazide**, with the IUPAC name propanehydrazide, is a fascinating and versatile molecule that holds a significant position at the nexus of organic synthesis and medicinal chemistry.<sup>[1]</sup> As a derivative of both propionic acid and hydrazine, it belongs to the broader class of acylhydrazides, which are recognized for their rich reactivity and diverse biological activities.<sup>[2][3]</sup> The core structure, featuring a reactive hydrazide moiety (-CONHNH<sub>2</sub>) attached to a propyl group, makes it a valuable building block for the synthesis of a wide array of heterocyclic compounds and hydrazone derivatives.<sup>[2]</sup> These resulting molecules have shown promise in various therapeutic areas, including antimicrobial, antifungal, and anticancer applications, underscoring the importance of **propionohydrazide** as a key intermediate in drug discovery and development.<sup>[2]</sup> This technical guide aims to provide researchers, scientists, and drug development professionals with an in-depth understanding of the chemical properties, structure, synthesis, and applications of **propionohydrazide**, grounded in established scientific principles and practical insights.

## Chemical Structure and Physicochemical Properties

The chemical identity of **propionohydrazide** is defined by its molecular structure, which dictates its physical and chemical behavior. Below is a summary of its key properties.

## Diagram of Propionohydrazide's Chemical Structure



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## References

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